

A Researcher's In-Depth Technical Guide to Commercial Suppliers of 2-Cyclopentylacetaldehyde

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Compound of Interest

Compound Name: **2-Cyclopentylacetaldehyde**

Cat. No.: **B041589**

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For Researchers, Scientists, and Drug Development Professionals

Introduction

2-Cyclopentylacetaldehyde (CAS No. 5623-81-4), a pivotal intermediate in organic synthesis, plays a significant role in the development of novel therapeutics and complex molecular architectures. Its unique structural features make it a valuable building block in medicinal chemistry. However, the success of research and development endeavors hinges on the quality and reliability of this crucial reagent. This guide, designed for the discerning researcher, provides a comprehensive overview of the commercial landscape for **2-Cyclopentylacetaldehyde**, offering insights into supplier evaluation, quality control, and best practices for handling and storage.

The Criticality of Supplier Selection in Research and Drug Development

The selection of a commercial supplier for a key reagent like **2-Cyclopentylacetaldehyde** is a decision that extends beyond mere procurement. The purity, consistency, and documentation provided by a supplier can significantly impact experimental reproducibility, the impurity profile of synthesized compounds, and ultimately, the timeline and success of a research project. In the context of drug development, the quality of starting materials and intermediates is

scrutinized by regulatory bodies, making meticulous supplier qualification a non-negotiable aspect of the process.[1][2][3][4]

A reliable supplier should not only provide the material to the required specifications but also offer transparency in their manufacturing and quality control processes. This includes comprehensive documentation, such as a Certificate of Analysis (CoA) and a Safety Data Sheet (SDS), and a willingness to engage in technical discussions.

Evaluating Commercial Suppliers: A Multifaceted Approach

A thorough evaluation of potential suppliers is paramount. Researchers should consider a range of factors to ensure they are sourcing high-quality **2-Cyclopentylacetaldehyde** suitable for their specific application.

Key Evaluation Criteria:

- Product Specifications and Purity: Suppliers should provide clear and detailed product specifications, including the guaranteed purity of **2-Cyclopentylacetaldehyde**. While some suppliers may offer a standard grade (e.g., 95% purity), others, like American Elements, may offer higher purity grades suitable for more sensitive applications, including pharmaceutical research.[5] It is crucial to ascertain the analytical method used to determine purity.
- Availability of Technical Documentation: Reputable suppliers will readily provide a comprehensive Technical Data Sheet (TDS) and a lot-specific Certificate of Analysis (CoA). The CoA should detail the results of quality control testing, including the analytical methods used and the acceptable limits for impurities.
- Consistency and Batch-to-Batch Reproducibility: For long-term research projects or in a drug development setting, batch-to-batch consistency is critical. Inquire about the supplier's manufacturing process and their approach to ensuring reproducibility.
- Regulatory Compliance and Quality Management Systems: For researchers in the pharmaceutical industry, it is essential to partner with suppliers who adhere to Good Manufacturing Practices (GMP) for intermediates.[4] A supplier's quality management system can often be assessed through a supplier qualification questionnaire.[6][7][8][9][10]

- Customer and Technical Support: A supplier's responsiveness and the quality of their technical support can be invaluable. The ability to speak with a knowledgeable scientist or technical representative can help resolve issues and provide deeper insights into the product.

Major Commercial Suppliers

Several chemical suppliers list **2-Cyclopentylacetaldehyde** in their catalogs. The following table provides a summary of some prominent suppliers catering to the research and development community.

Supplier	Noted Purity/Grades	Available Documentation	Key Features
American Elements	Offers various grades, including high purity (99% to 99.999%) and pharmaceutical grades. [1]	Certificate of Analysis and Safety Data Sheet (SDS) are provided with shipments. [1]	Specializes in a wide range of advanced materials and can produce to customer specifications. [1]
ChemShuttle	Lists 95% purity. [5]	Downloadable MSDS and CoA & Spectra are available on their website. [5]	Focuses on providing building blocks for medicinal chemistry and serves many large pharma and biotech companies. [5]
Parchem	Specialty chemical supplier.	Document requests can be made through their website. [11]	Acts as a distributor for a wide range of specialty chemicals. [11]

Note: The information in this table is based on publicly available data and may be subject to change. Researchers are advised to contact suppliers directly for the most current information.

Deciphering the Certificate of Analysis (CoA)

The Certificate of Analysis is a critical document that provides a detailed quality profile of a specific batch of **2-Cyclopentylacetaldehyde**. A comprehensive CoA should include the following:

- Product Identification: CAS Number, chemical name, molecular formula, and batch number.
- Physical Properties: Appearance, and other relevant physical constants.
- Analytical Test Results:
 - Purity: Typically determined by Gas Chromatography (GC) or High-Performance Liquid Chromatography (HPLC). The chromatogram itself may sometimes be provided.
 - Identity: Confirmed by techniques such as Nuclear Magnetic Resonance (NMR) spectroscopy or Infrared (IR) spectroscopy.
 - Water Content: Determined by Karl Fischer titration, as water can react with the aldehyde.
 - Residual Solvents: Analysis for any remaining solvents from the synthesis and purification process.
- Date of Analysis and Expiration/Retest Date.

Researchers should carefully review the CoA to ensure the material meets the requirements of their intended application.

Quality Control of **2-Cyclopentylacetaldehyde** in a Research Setting

For applications where purity is paramount, such as in late-stage drug development, researchers may need to perform their own quality control checks upon receiving a new batch of **2-Cyclopentylacetaldehyde**.

Recommended Analytical Techniques:

- Gas Chromatography-Mass Spectrometry (GC-MS): This is a powerful technique for assessing the purity of volatile compounds like **2-Cyclopentylacetaldehyde** and for

identifying potential impurities.[12][13][14]

- Nuclear Magnetic Resonance (NMR) Spectroscopy: ^1H and ^{13}C NMR are invaluable for confirming the structure of the compound and for detecting impurities that may not be visible by GC.
- Fourier-Transform Infrared (FTIR) Spectroscopy: Can be used to confirm the presence of the characteristic aldehyde functional group.

Safe Handling and Storage: A Protocol for Scientific Integrity

2-Cyclopentylacetaldehyde, as an aldehyde, requires careful handling and storage to maintain its quality and to ensure the safety of laboratory personnel. Aldehydes are known to be reactive and can undergo oxidation and polymerization.[15][16] Furthermore, as a flammable liquid, appropriate precautions must be taken.[17]

Storage Protocol:

- Temperature: Store in a cool, dry, and well-ventilated area, away from heat and direct sunlight.[18] Recommended storage temperatures from suppliers vary, often between 2-8°C or at -10°C. Always follow the specific storage instructions on the supplier's documentation.
- Inert Atmosphere: To prevent oxidation, **2-Cyclopentylacetaldehyde** should be stored under an inert atmosphere, such as nitrogen or argon.[16]
- Containers: Keep the container tightly sealed. Opened containers must be carefully resealed and kept upright to prevent leakage.[18]
- Peroxide Formation: Aldehydes are known to form explosive peroxides over time, especially when exposed to air and light.[18][19][20] It is crucial to:
 - Date the container upon receipt and upon opening.[20][21]
 - Regularly check for the formation of peroxides, especially for older containers. Peroxide test strips are commercially available for this purpose.[21]

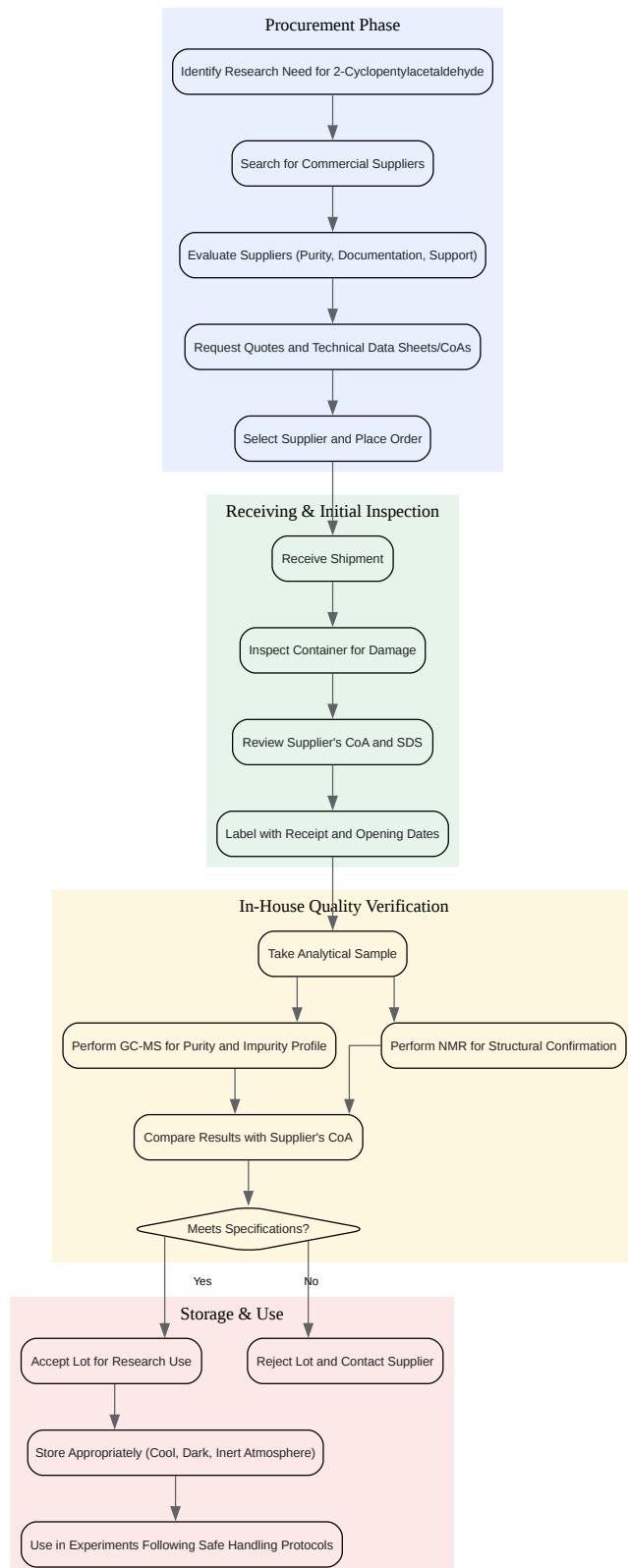
- Discard any material that shows signs of crystallization or discoloration, as this may indicate high levels of peroxides.[18]

Handling Protocol:

- Ventilation: All handling of **2-Cyclopentylacetaldehyde** should be performed in a well-ventilated chemical fume hood.[22]
- Personal Protective Equipment (PPE): Always wear appropriate PPE, including:
 - Gloves: Chemical-resistant gloves, such as nitrile or butyl rubber, are recommended.[15]
 - Eye Protection: Splash-proof goggles or a face shield are essential.[15]
 - Lab Coat: A flame-resistant lab coat should be worn.
- Ignition Sources: Keep away from open flames, sparks, and hot surfaces.[22][23][24][25]
- Spills: In case of a spill, evacuate the area and remove all ignition sources. Absorb the spill with an inert material and dispose of it as hazardous waste.[16]

Experimental Workflow: Procurement and Quality Verification

The following diagram illustrates a logical workflow for the procurement and quality verification of **2-Cyclopentylacetaldehyde** for research purposes.



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Caption: Workflow for procurement and quality verification of **2-Cyclopentylacetaldehyde**.

Conclusion

The commercial availability of **2-Cyclopentylacetaldehyde** provides researchers with a valuable tool for advancing scientific discovery. However, the onus is on the researcher to diligently evaluate suppliers, critically assess product quality, and adhere to stringent safety protocols for handling and storage. By adopting the principles outlined in this guide, scientists and drug development professionals can enhance the reliability and reproducibility of their research, paving the way for successful outcomes.

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